

The Technical Guide to Doxofylline-d4 Certificate of Analysis (CoA)

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Compound of Interest

Compound Name: Doxofylline-d4

CAS No.: 1346599-13-0

Cat. No.: B584288

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Introduction: The Anchor of Bioanalytical Precision

In the high-stakes environment of pharmacokinetic (PK) and toxicokinetic (TK) studies, data integrity relies heavily on the internal standard (IS).^[1] **Doxofylline-d4** (CAS: 1346599-13-0) is the stable isotope-labeled analog of the bronchodilator Doxofylline.^[2] It serves a singular, critical function: to correct for variability in mass spectrometry ionization, extraction efficiency, and matrix effects.

This guide is not merely a list of specifications; it is a framework for validating the validator. A Certificate of Analysis (CoA) for **Doxofylline-d4** is the primary document that ensures your IS will not compromise your Lower Limit of Quantification (LLOQ) or introduce bias into your concentration data.

Part 1: The Anatomy of the Molecule

To interpret the CoA, one must first understand the structural modifications that define "d4". Unlike Doxofylline-d3 or d6 (which typically label the methyl groups on the xanthine core), **Doxofylline-d4** specifically targets the dioxolane ring.

Chemical Identity[3][4][5][6][7]

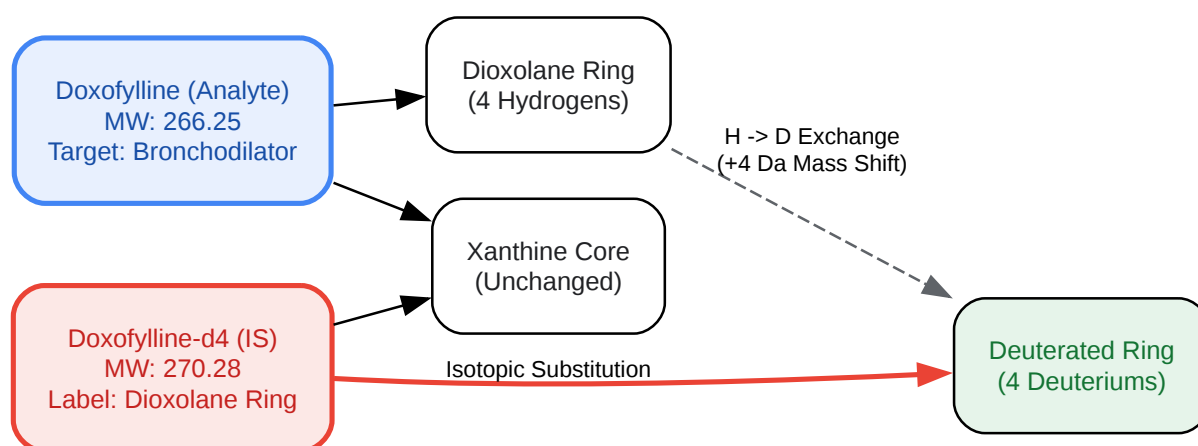
- Chemical Name: 7-(((1,3-dioxolan-2-yl-4,4,5,5-d4)methyl)-1,3-dimethyl-3,7-dihydro-1H-purine-2,6-dione.[2]
- Molecular Formula: CN1C=NC2=C1C(=O)N(C)C(=O)N2C3COC(C3)C4=CC=CC=C4

[2][3][4]

- Molecular Weight: 270.28 g/mol (vs. 266.25 g/mol for unlabeled Doxofylline).[2][3]
- Mass Shift: +4 Da. This shift is sufficient to avoid the natural isotopic envelope (M+0, M+1, M+2) of the analyte, preventing "cross-talk" in the MS detector.

Structural Visualization (DOT Diagram)

The following diagram illustrates the structural relationship and the specific deuteration sites.



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Figure 1: Structural comparison highlighting the specific deuteration of the dioxolane ring in **Doxofylline-d4**.

Part 2: Critical Quality Attributes (CQAs) in the CoA

A CoA for a stable isotope is fundamentally different from that of a neat API. The two most critical parameters are Chemical Purity and Isotopic Enrichment. Confusing these two can lead

to assay failure.

Isotopic Enrichment (The "d0" Problem)

This measures the percentage of the population that actually contains the deuterium label.

- Specification: Typically

atom % D.[\[5\]](#)

- Why it matters: If the enrichment is low, the standard contains a significant amount of "d0" (unlabeled Doxofylline).
- The Risk: When you spike the IS into a blank sample, the d0 impurity adds to the analyte signal. This creates a false baseline, artificially elevating the intercept and ruining the LLOQ.
- Calculation:

Regulatory Requirement: The contribution of the IS to the analyte signal must be of the LLOQ response (FDA/EMA Guidelines).

Chemical Purity (HPLC)

This measures the absence of other chemical species (precursors, byproducts).

- Specification:

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- Why it matters: Impurities may not interfere with the mass transition, but they can cause ion suppression. If an impurity elutes at the same retention time as the analyte, it can compete for charge in the ESI source, lowering sensitivity.

¹H-NMR Verification

The CoA must include an NMR spectrum.[\[5\]](#)[\[6\]](#) For **Doxofylline-d4**, the interpretation is specific:

- The Test: Look at the region 3.8 – 5.2 ppm.

- The Expectation: In unlabeled Doxofylline, this region contains multiplets for the dioxolane ring protons. In **Doxofylline-d4**, this region should be silent (or show only tiny residual peaks).
- The Xanthine Signals: The N-Methyl signals (~3.2 and 3.4 ppm) should remain strong singlets, confirming the core structure is intact.

Part 3: Analytical Protocols & Validation

Do not accept the CoA at face value. Perform the following "Entry-into-Service" protocols upon receipt of a new lot.

Protocol A: Isotopic Interference Check (The "Cross-Talk" Test)

Objective: Determine if the **Doxofylline-d4** lot contains enough unlabeled d0 to interfere with the analyte quantification.

- Preparation:
 - Prepare a solution of **Doxofylline-d4** at the working internal standard concentration (e.g., 500 ng/mL in 50:50 Methanol:Water).
 - Prepare a "True Blank" (mobile phase only).
 - Prepare an LLOQ sample of unlabeled Doxofylline (e.g., 5 ng/mL).
- LC-MS/MS Method:
 - Column: C18 (e.g., Kinetex 2.6µm, 50x2.1mm).
 - Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).[7]
 - Transitions:
 - Analyte:
 - IS (d4):

[8][9]

- Injection Sequence:
 - Inject True Blank (x3).
 - Inject IS Only (x6).
 - Inject LLOQ Analyte (x6).
- Analysis:
 - Monitor the Analyte Channel () during the injections of the IS Only.
 - Acceptance Criteria: The area response in the Analyte channel for the IS-only injection must be of the mean area of the LLOQ standard.

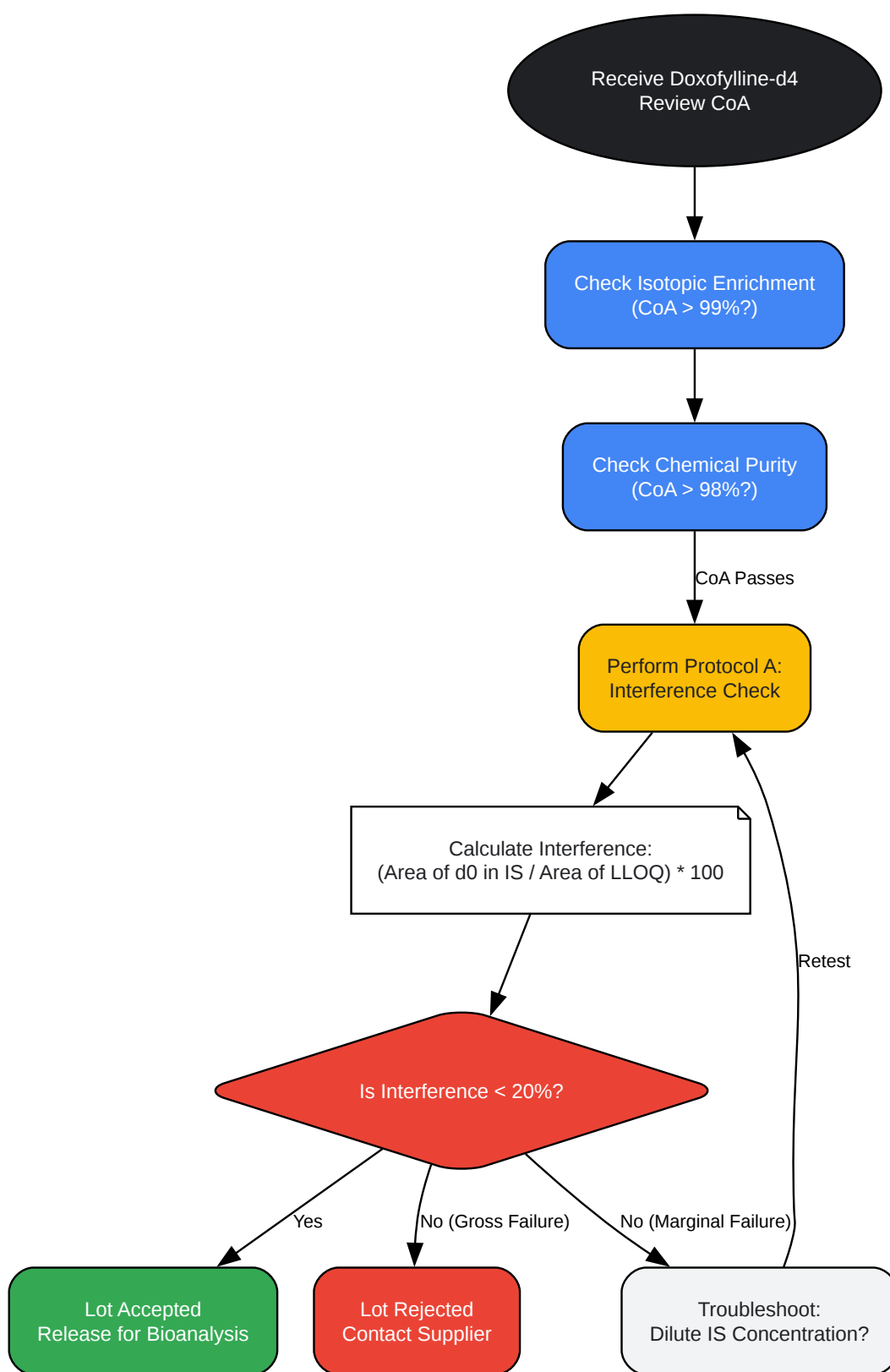
Protocol B: Mass Spectrometry Tuning

Because the deuterium label is on the dioxolane ring, and the primary fragment (m/z 181) is the theophylline core (which loses the dioxolane ring), the product ion for both Analyte and IS is often the same (m/z 181).

- Implication: Specificity relies entirely on the Precursor Ion (Q1) resolution.
- Action: Ensure the Quadrupole 1 resolution is set to "Unit" or tighter (0.7 FWHM). If Q1 is too wide, the 267 and 271 windows might overlap, or high concentrations of analyte could bleed into the IS channel.

Workflow Visualization (DOT Diagram)

The following decision tree outlines the logical flow for accepting a new lot of **Doxofylline-d4** based on CoA and bench data.



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Figure 2: Decision tree for the validation and acceptance of **Doxofylline-d4** reference material.

Part 4: Handling and Stability Data

Stable isotopes are expensive and sensitive. Proper handling preserves the integrity of the CoA specifications.

Parameter	Recommendation	Rationale
Storage	-20°C, desiccated	Prevents hydrolysis of the dioxolane ring.
Solubility	DMSO, Methanol	Doxofylline is sparingly soluble in pure water; use organic stock.
Deuterium Exchange	Avoid acidic aqueous storage	Protons on the dioxolane ring are relatively stable, but prolonged exposure to low pH (< 2) can induce ring opening or H/D exchange.
Stock Stability	1 Month at 4°C	While the solid is stable for years, solutions in methanol can degrade. Verify against a fresh weighing if stored > 1 month.

References

- FDA Guidance for Industry. (2018). Bioanalytical Method Validation. U.S. Department of Health and Human Services. Retrieved from [\[Link\]](#)
- European Medicines Agency (EMA). (2011). Guideline on bioanalytical method validation. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Doxofylline Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- Wang, L., et al. (2025).[9] "A validated method for the determination of doxofylline and its pharmacokinetic application." Taylor & Francis Online. Retrieved from [\[Link\]](#)

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Doxofylline-d4 | CAS 1346599-13-0 | LGC Standards](#) [lgcstandards.com]
- [3. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [4. Doxofylline-d4 | CAS 69975-86-6 \(unlabeled\) | SCBT - Santa Cruz Biotechnology](#) [scbt.com]
- [5. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [6. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [9. tandfonline.com](https://tandfonline.com) [tandfonline.com]
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